Proper Disposal Procedures for 2-Bornanone Oxime

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Compound of Interest	
Compound Name:	*2-Bornanone oxime*
CAS No.:	*13559-66-5*
Cat. No.:	*B083146*

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For Researchers, Scientists, and Drug Development Professionals: A Guide to Safe Handling and Disposal

This document provides essential safety and logistical information for the proper disposal of **2-Bornanone oxime** (also known as camphor oxime). Adherence to these procedures is critical for maintaining a safe laboratory environment and ensuring regulatory compliance. While **2-Bornanone oxime** is not classified as a hazardous substance according to available Safety Data Sheets (SDS)[1][2], responsible chemical management dictates careful handling and disposal.

Immediate Safety and Handling Precautions

Even with non-hazardous substances, best laboratory practices should always be followed.

- Personal Protective Equipment (PPE): Wear standard laboratory attire, including safety glasses, a lab coat, and gloves.
- Ventilation: Handle **2-Bornanone oxime** in a well-ventilated area or under a chemical fume hood to avoid inhalation of any potential vapors or dust.

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- Spill Management: In the event of a spill, sweep or vacuum the material into a suitable container for disposal[2]. Avoid generating dust. Ensure the area is cleaned thoroughly afterward.

- Fire Safety: While not flammable, **2-Bornanone oxime** can decompose upon heating, potentially producing toxic fumes such as carbon monoxide and nitrogen oxides[2]. Use a dry sand, dry chemical, or alcohol-resistant foam extinguisher in case of a fire in the vicinity[2].

Step-by-Step Disposal Protocol

Follow this procedural guidance for the safe and effective disposal of **2-Bornanone oxime**.

- Waste Identification and Collection:
  - Collect waste **2-Bornanone oxime**, including any contaminated materials (e.g., weighing paper, gloves), in a designated, clearly labeled, and sealed container.
  - Ensure the container is compatible with the chemical and properly sealed to prevent leaks or spills.
- Storage:
  - Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials.
  - Opened containers should be carefully resealed and kept upright[2].
- Disposal Route:
  - Despite not being classified as hazardous, it is recommended to dispose of **2-Bornanone oxime** through a licensed chemical waste disposal company. Do not dispose of it down the drain or in regular trash.
  - Consult your institution's Environmental Health and Safety (EHS) department for specific guidelines and to arrange for pickup.
- Documentation:

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- Maintain accurate records of the amount of **2-Bornanone oxime** designated for disposal, in accordance with your institution's policies and local regulations.

Chemical and Physical Properties

A summary of the key quantitative data for **2-Bornanone oxime** is provided below for easy reference.

Property	Value
Molecular Formula	$C_{10}H_{17}NO$
Molecular Weight	167.25 g/mol
Melting Point	110 °C
Boiling Point	243°C at 760 mmHg
CAS Number	13559-66-5

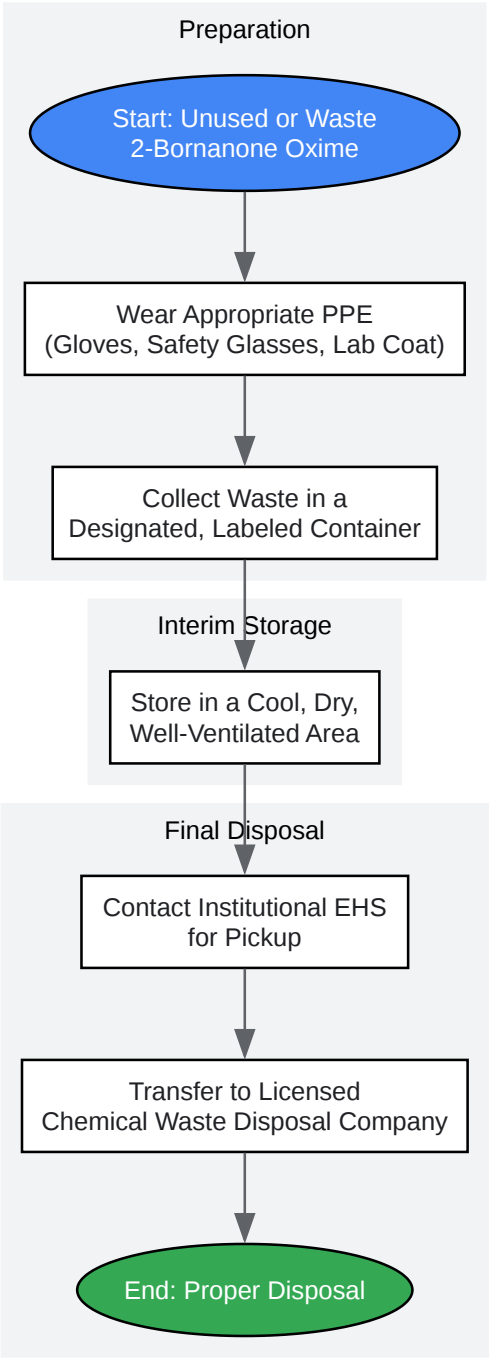
(Source: NIST Chemistry WebBook, ChemBK)[3][4][5]

Visualizing the Disposal Workflow

To further clarify the procedural steps, the following diagram illustrates the logical workflow for the proper disposal of **2-Bornanone oxime**.

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Figure 1. Disposal Workflow for 2-Bornanone Oxime



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Caption: Disposal Workflow for **2-Bornanone Oxime**.

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